

Physicochemical Properties of 3-Bromo-N,N-dimethylaniline

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Compound of Interest

Compound Name: 3-Bromo-N,N-dimethylaniline

Cat. No.: B018768

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This document provides the key physicochemical properties of **3-Bromo-N,N-dimethylaniline**, a chemical compound relevant to various research and development applications. The primary data, including its molecular weight and chemical formula, are summarized below.

Core Molecular Data

The fundamental molecular identifiers for **3-Bromo-N,N-dimethylaniline** are presented in the following table. This information is crucial for stoichiometric calculations, analytical characterization, and regulatory documentation.

Property	Value
Molecular Formula	C ₈ H ₁₀ BrN [1] [2] [3] [4]
Molecular Weight	200.08 g/mol [1] [2] [3] [5]
CAS Number	16518-62-0 [1] [5] [6]

The molecular formula, C₈H₁₀BrN, indicates that each molecule of the compound is composed of eight carbon atoms, ten hydrogen atoms, one bromine atom, and one nitrogen atom. [\[1\]](#)[\[3\]](#)
The molecular weight is a direct calculation from this formula, summing the atomic weights of all constituent atoms. [\[1\]](#)[\[3\]](#)[\[5\]](#)

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